

Technical Monograph: Methyl 5-formyl-2,4-dimethoxybenzoate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl 5-formyl-2,4-dimethoxybenzoate*

Cat. No.: *B13620781*

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CAS Registry Number: 39503-63-4

Executive Summary

Methyl 5-formyl-2,4-dimethoxybenzoate (CAS 39503-63-4) is a highly functionalized aromatic building block critical to the synthesis of complex polyphenolic drugs, resorcylic acid lactones (RALs), and supramolecular scaffolds such as cavitands. Its structural uniqueness lies in the specific substitution pattern: an electron-rich resorcinol core protected as methyl ethers, with an ortho-ester and a meta-aldehyde functionality. This "push-pull" electronic arrangement makes it a versatile electrophile for Knoevenagel condensations and a nucleophile precursor in macrocyclization reactions.

This guide provides a rigorous technical analysis of its physicochemical properties, validated synthesis protocols, and applications in modern drug discovery.

Chemical Identity & Physicochemical Properties[1][2][3]

The compound is characterized by a benzoic ester core with two methoxy groups at positions 2 and 4, and a formyl group (aldehyde) at position 5.

Table 1: Technical Specifications

Property	Data
CAS Number	39503-63-4
IUPAC Name	Methyl 5-formyl-2,4-dimethoxybenzoate
Molecular Formula	C ₁₁ H ₁₂ O ₅
Molecular Weight	224.21 g/mol
Appearance	White to off-white crystalline solid
Melting Point	167–173 °C
Solubility	Soluble in DCM, DMSO, DMF, Ethyl Acetate; Insoluble in water
InChI Key	IKCNYZWAQPBKIS-UHFFFAOYSA-N
SMILES	<chem>COC1=CC(=C(C=C1C=O)OC)C(=O)OC</chem>

Synthesis & Reaction Pathways[7][8][9][10][11][12]

The synthesis of **Methyl 5-formyl-2,4-dimethoxybenzoate** requires precise regiocontrol to install the formyl group at the C5 position. The electron-donating methoxy groups at C2 and C4 activate the ring, but also create steric crowding.

Validated Synthesis Protocol: Rieche Formylation

The most robust method for synthesizing this compound is Rieche Formylation using dichloromethyl methyl ether and a Lewis acid (Titanium(IV) chloride). This method is superior to Vilsmeier-Haack for this specific substrate due to higher yields and cleaner reaction profiles.

Reaction Scheme

- Starting Material: Methyl 2,4-dimethoxybenzoate.

- Reagents: Dichloromethyl methyl ether (DCME), TiCl_4 (Titanium tetrachloride).
- Solvent: Anhydrous Dichloromethane (DCM).[1]

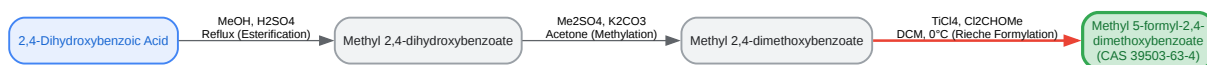
Step-by-Step Methodology

- Preparation: Flame-dry a 500 mL round-bottom flask and purge with argon. Add Methyl 2,4-dimethoxybenzoate (10.0 g, 51 mmol) and dissolve in anhydrous DCM (200 mL).
- Catalyst Addition: Cool the solution to 0 °C using an ice bath. Add TiCl_4 (11.2 mL, 102 mmol, 2.0 eq) dropwise via syringe over 15 minutes. The solution will darken (deep red/brown complex formation).
- Formylation: Add Dichloromethyl methyl ether (6.9 mL, 76 mmol, 1.5 eq) dropwise over 10 minutes, maintaining the temperature below 5 °C.
- Reaction: Stir at 0 °C for 2 hours, then allow the mixture to warm to room temperature and stir for an additional 12–16 hours. Monitor by TLC (30% EtOAc/Hexanes).
- Quench: Pour the reaction mixture slowly into ice-cold 1M HCl (300 mL) with vigorous stirring. Caution: Exothermic hydrolysis.
- Extraction: Separate the organic layer.[1] Extract the aqueous layer with DCM (2 x 100 mL).
- Purification: Wash combined organics with brine, dry over MgSO_4 , and concentrate in vacuo. Recrystallize the crude solid from Acetonitrile or Ethyl Acetate/Hexanes to yield the product as white needles.

Yield Expectation: 85–92%.

Pathway Visualization

The following diagram illustrates the complete synthetic workflow from the commodity chemical 2,4-dihydroxybenzoic acid.



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Figure 1: Step-wise synthesis pathway from 2,4-dihydroxybenzoic acid to the target aldehyde via Rieche formylation.

Analytical Characterization (Self-Validation)

To ensure the integrity of the synthesized compound, compare experimental data against these standard spectral markers.

¹H NMR (400 MHz, DMSO-d₆)

- δ 10.16 (s, 1H): Formyl proton (-CHO). Distinctive singlet, confirms oxidation state.
- δ 8.11 (s, 1H): Aromatic proton at C6. Deshielded by the adjacent ester and aldehyde electron-withdrawing groups.
- δ 6.79 (s, 1H): Aromatic proton at C3. Shielded by the two flanking methoxy groups.
- δ 4.02 (s, 3H): Methoxy group (-OCH₃).
- δ 3.97 (s, 3H): Methoxy group (-OCH₃).
- δ 3.81 (s, 3H): Ester methyl group (-COOCH₃).

¹³C NMR (101 MHz, DMSO-d₆)

- Carbonyls: δ 186.9 (Aldehyde), 165.7 (Ester).
- Aromatic C-O: δ 165.6, 165.4 (C2, C4).
- Aromatic CH: δ 132.5 (C6), 96.6 (C3).
- Quaternary C: δ 116.9 (C1), 113.1 (C5).

Applications in Drug Discovery & Material Science Supramolecular Scaffolds (Cavitands)

Methyl 5-formyl-2,4-dimethoxybenzoate is a "MAMBA" monomer (Methyl 4-Alkoxy-5-formyl-2-MethoxyBenzoic Acid derivative). It is used to construct resorcinarene-based deep cavitands. The aldehyde and ester functionalities allow for the sequential formation of imine bridges or wall-forming reactions that create hydrophobic pockets capable of binding guest molecules in aqueous environments.

Resorcylic Acid Lactones (RALs)

The compound serves as a core intermediate for the synthesis of RAL analogs (e.g., radicicol, zearalenone). The C5-formyl group acts as a handle for chain extension via Wittig or Horner-Wadsworth-Emmons reactions, essential for building the macrocyclic ring found in Hsp90 inhibitors.

Safety & Handling Protocols

Signal Word: WARNING GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Storage Conditions:

- Store under inert atmosphere (Argon/Nitrogen).
- Keep container tightly closed in a dry, well-ventilated place.
- Temperature: 2–8 °C (Refrigerate) recommended to prevent oxidation of the aldehyde.

References

- Meisel, J. W., Hu, C., & Hamilton, A. D. (2015). Heterofunctionalized Cavitands by Macrocyclization of Sequence-Defined Foldamers. *Organic Letters*, 17(21), 5384-5387. [\[Link\]](#)

- PubChem. (2024). Compound Summary: **Methyl 5-formyl-2,4-dimethoxybenzoate**. [\[Link\]](#)

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